

# Executive Directive: Operational Safety & Compliance

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## Compound of Interest

Compound Name: 2070009-61-7

CAS No.: 2070009-61-7

Cat. No.: B612496

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CAS **2070009-61-7**, chemically identified as Sotorasib (AMG 510), is a potent KRAS G12C inhibitor used in oncology research and drug development. While some commercial formulations (drug products) are classified as non-hazardous, the Active Pharmaceutical Ingredient (API) handled in research settings must be treated as a Potent Bioactive Compound.

Core Disposal Principle: Do NOT dispose of this substance down the drain or in general municipal trash. The mandatory disposal route for CAS **2070009-61-7** is High-Temperature Incineration via a licensed hazardous waste contractor. All protocols below are designed to prevent environmental contamination and occupational exposure.

## Technical Identity & Hazard Profiling

Before initiating disposal, verify the substance identity and understand the specific hazards associated with the pure API form.

Table 1: Substance Identification & Physicochemical Properties

Parameter	Technical Specification
Chemical Name	Sotorasib (AMG 510)
CAS Number	2070009-61-7
Molecular Formula	C <sub>30</sub> H <sub>30</sub> F <sub>2</sub> N <sub>6</sub> O <sub>3</sub>
Molecular Weight	560.59 g/mol
Physical State	Solid (Crystalline Powder)
Solubility	Soluble in DMSO (~60 mg/mL), Ethanol (low)
Stability	Stable under recommended storage (-20°C); degrade by hydrolysis/oxidation

Table 2: GHS Hazard Classification (Pure API) Note: Classification based on conservative handling of potent oncology APIs.

Hazard Category	GHS Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1][2][3]
Eye Irritation	H319	Causes serious eye irritation. [1][2]
STOT - Single Exp.	H335	May cause respiratory irritation.[1][2]
Bioactivity	N/A	Potent Antineoplastic Agent – Handle with cytotoxic precautions.

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*Expert Insight: Even if a specific SDS lists the substance as "Non-Hazardous" (often referring to the tablet matrix), research quantities of the pure inhibitor can exhibit off-target toxicity. Always default to Biosafety Level 2 (BSL-2) practices when handling powders.*

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## Waste Segregation Logic

Proper disposal begins with segregation at the point of generation. Mixing Sotorasib with incompatible waste streams (e.g., oxidizers) can create secondary hazards.

Figure 1: Waste Segregation & Disposal Workflow



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Caption: Logical flow for segregating Sotorasib waste streams to ensure compliant incineration.

## Step-by-Step Disposal Protocols

### Protocol A: Disposal of Pure Solid API (Expired or Surplus)

Objective: safely contain bulk powder to prevent aerosolization and exposure.

- PPE Donning: Wear nitrile gloves (double-gloved recommended), safety goggles, lab coat, and a P95/N95 respirator or work inside a fume hood.
- Primary Containment: Transfer the substance into a screw-cap compatible container (HDPE or Glass). Do not use open-top beakers.
- Solvent Deactivation (Optional but Recommended):
  - If permitted by your facility's waste profile, dissolve the solid in a minimal amount of combustible solvent (e.g., Acetone or Ethanol). This facilitates incineration.
  - Note: If keeping solid, seal the container with Parafilm.
- Secondary Containment: Place the primary container inside a transparent, sealable hazardous waste bag (4-mil thickness).
- Labeling: Affix a hazardous waste label.
  - Constituents: "Sotorasib (AMG 510) in [Solvent Name]"
  - Hazard Checkbox: Toxic, Irritant.[1][3]
- Storage: Store in the Satellite Accumulation Area (SAA) until pickup.

## Protocol B: Disposal of Liquid Waste (Mother Liquors/Stock Solutions)

Objective: Prevent drain disposal and cross-contamination.

- Segregation: Determine the primary solvent (e.g., DMSO, Water, Methanol).
  - DMSO/Ethanol solutions: Segregate into "Non-Halogenated Organic Waste."
  - Aqueous buffers: Segregate into "Aqueous Hazardous Waste" (do not pour down sink).
- Collection: Pour waste into the designated carboy using a funnel to prevent splashing.

- Rinsing: Triple-rinse the original vial with the compatible solvent. Add rinsate to the waste carboy.
- Closure: Cap the carboy tightly immediately after use to prevent volatile emissions.

## Protocol C: Spill Cleanup Procedure (Emergency Response)

Scenario: Accidental spill of powder (>10 mg) on the benchtop.

- Evacuate & Alert: Clear the immediate area. Alert nearby personnel.
- PPE Upgrade: Wear a Tyvek sleeve or gown and respiratory protection.
- Containment: Cover the spill with a damp absorbent pad (dampened with water or ethanol) to prevent dust generation. Do not dry sweep.
- Removal:
  - Scoop up the damp powder/pad mixture using a disposable spatula.
  - Place all materials into a wide-mouth hazardous waste jar.
- Decontamination: Clean the surface with 10% bleach solution followed by 70% ethanol.
- Disposal: Treat all cleanup materials as Protocol A waste.

## Regulatory & Compliance Framework

- US EPA (RCRA): While Sotorasib is not currently a P-listed or U-listed waste, it must be characterized by the generator. Due to its pharmacological potency, it is best practice to manage it as "Characteristic Hazardous Waste" or under the "Pharmaceutically Active Waste" guidelines.
- Destruction Method: The only acceptable final disposal method is Incineration equipped with an afterburner and scrubber (combustion at >1000°C) to ensure complete thermal decomposition of the fluorinated structure [1].

## References

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- MedChemExpress. (2024). Sotorasib Safety Data Sheet (Version 2.0). Retrieved from
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